

Safety, handling, and storage guidelines for 1-(3-Bromopropyl)piperidine hydrobromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(3-Bromopropyl)piperidine hydrobromide

Cat. No.: B1342162

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An In-depth Technical Guide to the Safe Handling, and Storage of **1-(3-Bromopropyl)piperidine hydrobromide**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety, handling, and storage guidelines for **1-(3-Bromopropyl)piperidine hydrobromide** (CAS RN: 58689-34-2). The information is intended for professionals in research and drug development who may handle this compound.

Chemical and Physical Properties

1-(3-Bromopropyl)piperidine hydrobromide is a solid, appearing as a white to light yellow powder or crystal.^[1] Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₆ BrN·HBr	
Molecular Weight	287.04 g/mol	
Appearance	White to Light yellow powder to crystal	[1]
Melting Point	203.0 to 207.0 °C	
Purity	>98.0%	[1]
Storage Temperature	Room Temperature (Recommended in a cool and dark place, <15°C) or 2-8°C	[2]
Solubility	No data available	[3]

Hazard Identification and Classification

This compound is classified as hazardous. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. The GHS classifications are summarized below.

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Serious Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)	H335: May cause respiratory irritation
Acute Toxicity (Oral)	4	H303: May be harmful if swallowed

Signal Word: Warning[4]

Safe Handling Protocols

Due to its hazardous nature, strict adherence to safety protocols is mandatory when handling **1-(3-Bromopropyl)piperidine hydrobromide**. The following sections detail the necessary personal protective equipment (PPE) and a general experimental protocol for handling this powdered substance.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure.

PPE Type	Specification	Rationale
Gloves	Chemical-resistant gloves (e.g., nitrile), double-gloving recommended.	To prevent skin contact and irritation. ^[5]
Eye Protection	Chemical safety goggles or a full-face shield.	To protect eyes from dust particles and splashes. ^{[6][7]}
Lab Coat	A disposable gown made of polyethylene-coated polypropylene or a similar laminate material.	To protect skin and clothing from contamination. ^[7]
Respiratory Protection	Use in a certified chemical fume hood or a well-ventilated area. If not possible, a NIOSH-approved respirator is necessary.	To prevent inhalation of the powder, which can cause respiratory irritation. ^{[6][8]}

Experimental Protocol: Weighing and Preparing a Solution

This protocol outlines the steps for safely weighing the powdered compound and preparing a solution in a laboratory setting. This procedure is adapted from best practices for handling hazardous powders and alkylating agents.^{[5][8][9]}

- Preparation of the Work Area:

- All handling of the solid compound must be conducted in a certified chemical fume hood.
[\[5\]](#)[\[8\]](#)
- Cover the work surface with an absorbent, disposable liner.
- Ensure a chemical spill kit and appropriate waste containers are readily accessible.
- Weighing the Compound:
 - Place a calibrated analytical balance inside the fume hood if possible. If not, use an enclosure with localized exhaust.
 - Tare a pre-labeled, clean, and dry container.
 - Carefully transfer the desired amount of **1-(3-Bromopropyl)piperidine hydrobromide** to the container using a clean spatula. Avoid generating dust.
 - Securely cap the container immediately after weighing.
 - Record the weight.
- Preparing a Solution:
 - In the fume hood, uncap the container with the weighed compound.
 - Slowly add the desired solvent to the container, aiming the solvent stream down the inner wall to minimize dust generation.
 - Gently swirl or stir the mixture until the solid is fully dissolved.
 - Cap the final solution container securely.
- Decontamination and Waste Disposal:
 - Wipe down the spatula, work surface, and any other contaminated equipment with a suitable decontaminating solution (e.g., 70% ethanol), followed by soap and water.
 - Dispose of all contaminated disposables (gloves, liner, wipes) in a clearly labeled hazardous waste container in accordance with institutional and local regulations.

Storage and Incompatibility

Proper storage is crucial to maintain the integrity of the compound and ensure safety.

- Storage Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated area. [4] Some suppliers recommend storage at room temperature (in a cool, dark place, <15°C) or refrigerated at 2-8°C.[2] It should be stored under an inert gas as it may be air and moisture sensitive.
- Incompatibilities: Avoid contact with strong oxidizing agents.

First Aid Measures

In case of accidental exposure, immediate action is necessary.

Exposure Route	First Aid Procedure
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[4] Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Inhalation	Move the person to fresh air.[4] If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Toxicological Information

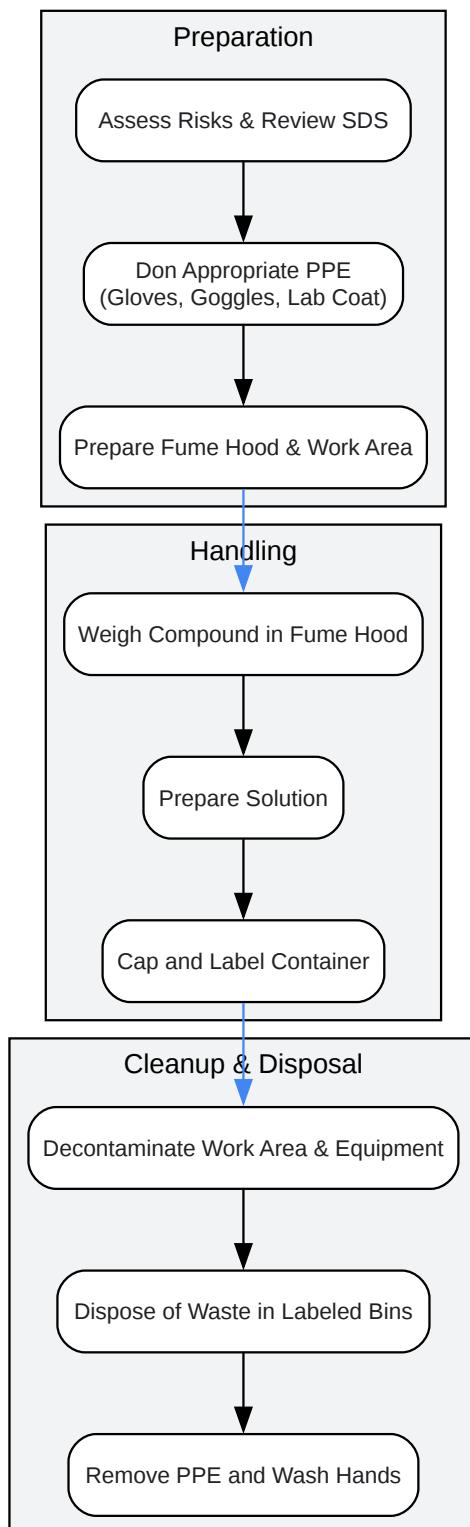
While specific LD50 or LC50 data for **1-(3-Bromopropyl)piperidine hydrobromide** is not readily available in the searched literature, its classification suggests moderate acute toxicity if swallowed and potential for significant irritation. As a brominated alkylating agent, it should be handled with the same precautions as other compounds in this class, which are often cytotoxic.

Visualized Workflows and Pathways

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **1-(3-Bromopropyl)piperidine hydrobromide** in a research setting.

Safe Handling Workflow for 1-(3-Bromopropyl)piperidine hydrobromide

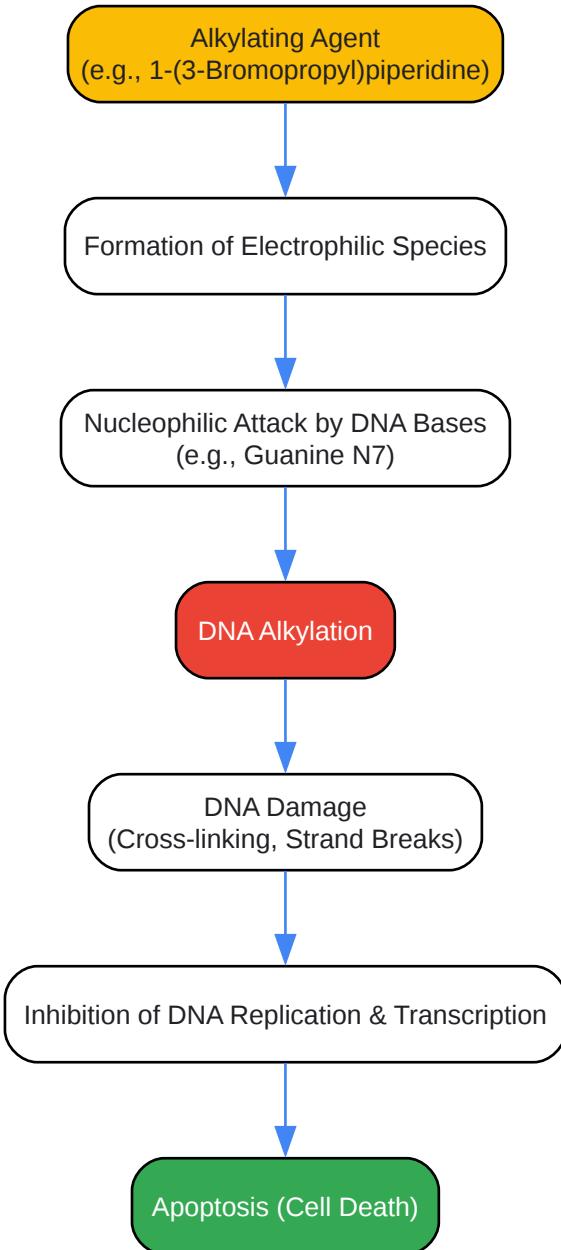
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Caption: Safe handling workflow from preparation to disposal.

General Alkylating Agent Mechanism of Action

As a bromopropyl derivative, this compound is expected to act as an alkylating agent. The diagram below illustrates the general mechanism by which such agents exert their cytotoxic effects, which is relevant to understanding its potential toxicity.

General Mechanism of Action for Alkylating Agents



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Caption: General mechanism of DNA alkylation leading to cell death.

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- To cite this document: BenchChem. [Safety, handling, and storage guidelines for 1-(3-Bromopropyl)piperidine hydrobromide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1342162#safety-handling-and-storage-guidelines-for-1-3-bromopropyl-piperidine-hydrobromide>]

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